

An In-depth Technical Guide to 3-Methyl-4-Cyanopyridine

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Compound of Interest

Compound Name: 3-Methylisonicotinonitrile

Cat. No.: B041241

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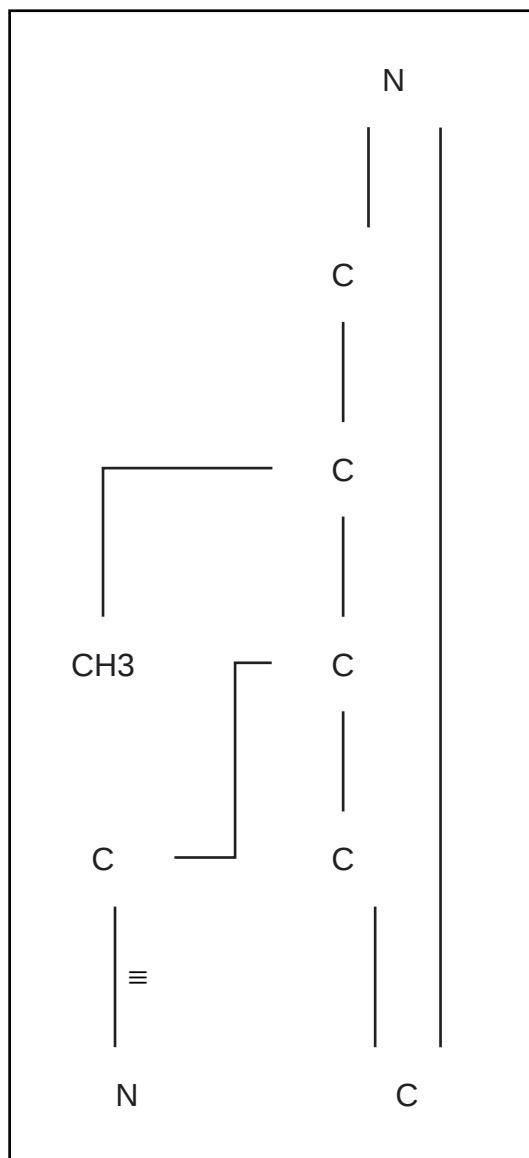
This technical guide provides a comprehensive overview of the chemical compound 3-methyl-4-cyanopyridine, also known as **3-methylisonicotinonitrile**.^[1] It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. This document covers the compound's chemical structure, physicochemical properties, synthesis protocols, and its applications, with a focus on presenting data in a clear and accessible format.

Chemical Structure and Identification

3-Methyl-4-cyanopyridine is a derivative of pyridine with a methyl group at the 3-position and a nitrile group at the 4-position.^[1] Its structure is foundational to its chemical reactivity and utility as a synthetic intermediate.

Below is a diagram representing the chemical structure of 3-methyl-4-cyanopyridine.

Chemical Structure of 3-Methyl-4-Cyanopyridine

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Caption: 2D representation of the 3-methyl-4-cyanopyridine molecule.

Table 1: Chemical Identifiers and Properties

Identifier	Value
IUPAC Name	3-Methylpyridine-4-carbonitrile[1]
Synonyms	4-Cyano-3-picoline, 3-Methylisonicotinonitrile[1] [2]
CAS Number	7584-05-6[1]
Molecular Formula	C ₇ H ₆ N ₂ [1]
Molecular Weight	118.14 g/mol [2]
InChI Key	XLAPHZHNODDMDD-UHFFFAOYSA-N[3]
Canonical SMILES	CC1=C(C=NC=C1)C#N[3]

Physicochemical Properties

The physical and chemical properties of 3-methyl-4-cyanopyridine are crucial for its handling, storage, and application in chemical reactions. It is typically a solid at room temperature.[2]

Table 2: Physicochemical Data

Property	Value
Appearance	White to pale yellow crystalline powder[4]
Melting Point	49-52 °C[5]
Boiling Point	242-243 °C[5]
Solubility in Water	Slightly soluble[4]
Solubility in Organic Solvents	Soluble in ethanol, acetone, chloroform[4]
Density	1.114 g/cm ³ [5]

The presence of the cyano group and the pyridine ring imparts specific chemical reactivity to the molecule. The cyano group can undergo hydrolysis to form a carboxylic acid, while the pyridine ring provides weak basicity.[4] The compound is stable under normal conditions but may react with strong oxidizing agents, acids, or bases.[4] For storage, it is recommended to

keep it in a cool, dry, and well-ventilated area in a tightly sealed container, away from heat and oxidizing agents.[2]

Synthesis and Experimental Protocols

3-Methyl-4-cyanopyridine is primarily synthesized through the ammonoxidation of 3-methylpyridine (3-picoline).[6][7] This process involves the reaction of the starting material with ammonia and oxygen in the presence of a catalyst.

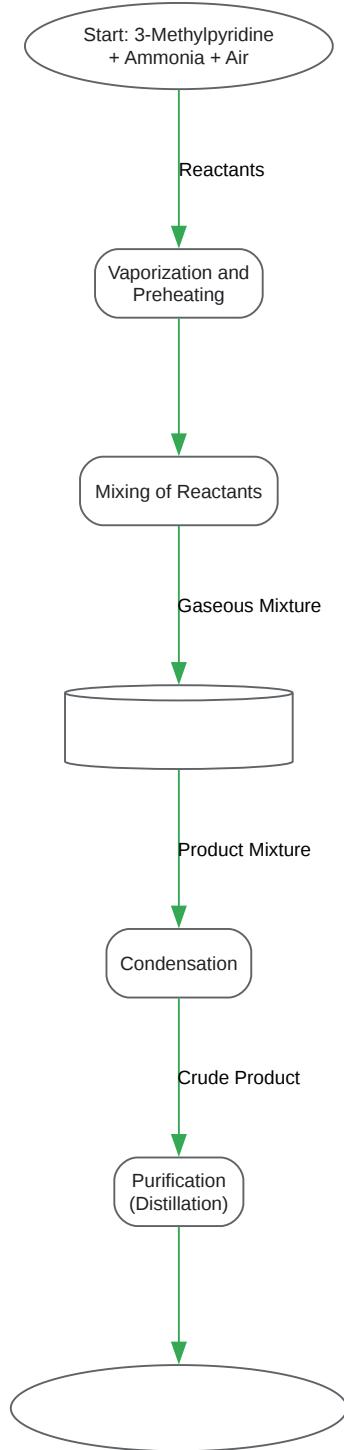
Experimental Protocol: Ammonoxidation of 3-Methylpyridine

This protocol describes a general industrial method for the synthesis of cyanopyridines.

- Reactants: 3-Methylpyridine, Ammonia, Air (as a source of oxygen).
- Catalyst: Typically a metal oxide-based heterogeneous catalyst.
- Procedure:
 - 3-Methylpyridine and ammonia are vaporized and preheated.
 - The gaseous mixture is combined with air and passed over a fixed-bed reactor containing the catalyst.
 - The reaction temperature is maintained in the range of 330-450 °C.[8]
 - The reaction pressure is controlled in the range of 0.020-0.070 KPa.[8]
 - The resulting gaseous mixture containing 3-methyl-4-cyanopyridine is cooled and condensed.
 - The crude product is then purified by distillation to obtain the final product.[8]

The following diagram illustrates the general workflow for the synthesis of 3-methyl-4-cyanopyridine.

Synthesis Workflow of 3-Methyl-4-Cyanopyridine

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Caption: A flowchart of the ammoxidation process for synthesizing 3-methyl-4-cyanopyridine.

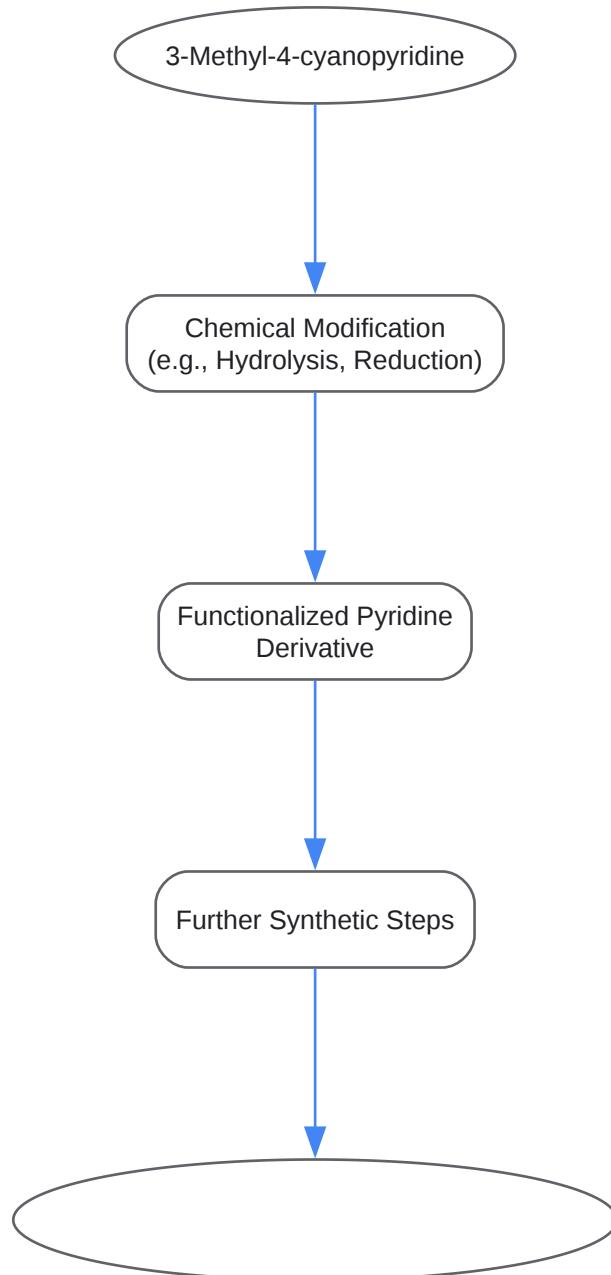
Applications in Research and Development

3-Methyl-4-cyanopyridine is a valuable intermediate in the synthesis of various chemical compounds, particularly in the pharmaceutical and agrochemical industries.[\[4\]](#)

- **Pharmaceutical Synthesis:** It serves as a key building block for the preparation of more complex molecules with potential therapeutic activities. For instance, it is used in the synthesis of azaindenoisoquinoline derivatives, which have been investigated as topoisomerase I inhibitors and potential anticancer agents.[\[1\]\[9\]](#)
- **Agrochemicals:** The pyridine and cyano functionalities are present in various herbicides and pesticides.
- **Materials Science:** It can be used as an intermediate in the synthesis of specialty organic materials.[\[4\]](#)
- **Catalysis:** In some catalytic systems, it may function as a ligand or an auxiliary agent to modify the activity and selectivity of metal catalysts.[\[4\]](#)

The logical relationship for its primary application as a synthetic intermediate is depicted below.

Application as a Synthetic Intermediate

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